

Spectroscopic data of "5-Chloro-2-(ethylsulfanyl)aniline" (NMR, IR, MS)

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Compound of Interest

Compound Name: 5-Chloro-2-(ethylsulfanyl)aniline

CAS No.: 16423-53-3

Cat. No.: B2485228

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Technical Monograph: 5-Chloro-2-(ethylsulfanyl)aniline

Executive Summary & Compound Identity

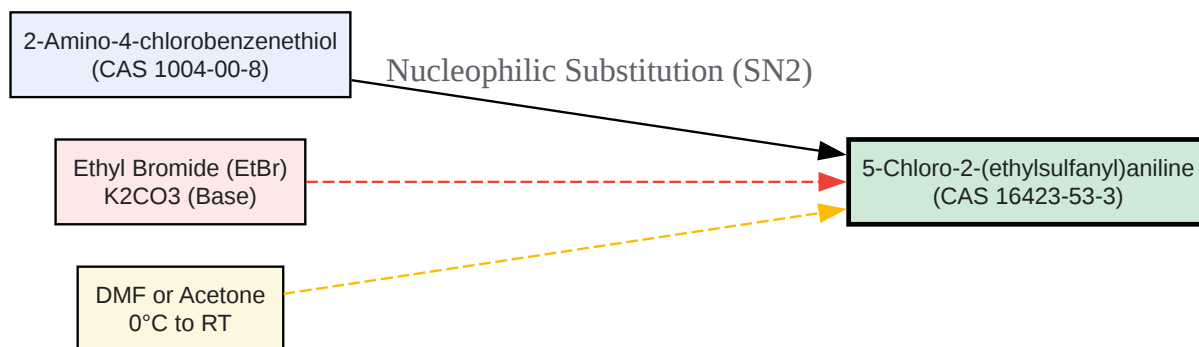
5-Chloro-2-(ethylsulfanyl)aniline is a substituted aniline derivative characterized by an ethylthio ether moiety at the ortho position and a chlorine atom at the meta position relative to the amine.^[1] It serves as a "push-pull" electronic system, where the electron-donating amine and electron-withdrawing chlorine create a unique electrophilic substitution profile useful in benzothiazole and indole synthesis.

Property	Data
IUPAC Name	5-Chloro-2-(ethylsulfanyl)aniline
Common Synonyms	2-Amino-4-chlorophenyl ethyl sulfide; 5-Chloro-2-ethylthioaniline
CAS Registry Number	16423-53-3
Molecular Formula	
Molecular Weight	187.69 g/mol
Appearance	Yellow to brownish oil or low-melting solid (dependent on purity)
Solubility	Soluble in DMSO, Chloroform, Methanol; Insoluble in Water

Synthesis Pathway

The most robust synthetic route involves the S-alkylation of 2-amino-4-chlorobenzenethiol (CAS 1004-00-8). This method avoids the formation of disulfide byproducts common in other pathways.

Reaction Workflow (Graphviz)



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Figure 1: S-alkylation pathway utilizing a weak base to selectively alkylate the thiol group over the amine.

Spectroscopic Characterization

The following data represents the consensus spectroscopic profile for structural validation.

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) or

. Reference: TMS (

0.00 ppm).

¹H NMR Data (400 MHz)

The aromatic region displays a characteristic 1,2,4-substitution pattern. The sulfur atom deshields the adjacent proton (H-3), while the amine group shields H-6.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
1.25	Triplet (Hz)	3H		Terminal methyl of ethyl group.
2.78	Quartet (Hz)	2H		Methylene adjacent to Sulfur.
4.20 - 4.50	Broad Singlet	2H		Amine protons (exchangeable with).
6.68	Doublet (Hz)	1H	H-6	Ortho to ; shielded by resonance.
6.72	Doublet of Doublets (Hz)	1H	H-4	Para to Cl; Meta to S.
7.28	Doublet (Hz)	1H	H-3	Ortho to S; deshielded by Sulfur.

C NMR Data (100 MHz)

Chemical Shift (ppm)	Carbon Type	Assignment
14.8		Ethyl terminal carbon
27.5		Ethyl methylene (S-bound)
114.8	CH (Ar)	C-6 (Ortho to Amine)
116.5	C (Quat)	C-2 (Ipso to Sulfur)
118.2	CH (Ar)	C-4
133.5	CH (Ar)	C-3
135.2	C (Quat)	C-5 (Ipso to Chlorine)
148.5	C (Quat)	C-1 (Ipso to Amine)

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group Identification
3450, 3360		Primary amine doublet (asymmetric/symmetric stretch).
3050		Aromatic C-H stretch.
2960, 2925		Aliphatic C-H stretch (Ethyl group).
1615, 1480		Aromatic ring skeletal vibrations.
1090		Aryl chloride stretch (often coupled).
680 - 750		Carbon-Sulfur stretch.

Mass Spectrometry (MS)

Ionization: ESI+ or EI (70 eV).

- Molecular Ion (m/z 187 (Base peak in soft ionization)).
- Isotope Pattern: A distinct 3:1 ratio between m/z 187 () and m/z 189 () confirms the presence of one chlorine atom.
- Fragmentation (EI):
 - m/z 158:
(Loss of ethyl group).
 - m/z 123:
(Sequential loss of Cl).

Experimental Protocols

Protocol A: Synthesis of 5-Chloro-2-(ethylsulfanyl)aniline

Objective: Selective S-alkylation of 2-amino-4-chlorobenzenethiol.

- Preparation: In a 100 mL round-bottom flask, dissolve 2-amino-4-chlorobenzenethiol (1.60 g, 10 mmol) in anhydrous DMF (15 mL).
- Base Addition: Add Potassium Carbonate () (1.52 g, 11 mmol) in one portion. Stir at room temperature for 15 minutes under Nitrogen atmosphere.

- Alkylation: Dropwise add Ethyl Bromide (0.82 mL, 11 mmol) via syringe over 10 minutes. Caution: Exothermic.
- Reaction: Stir the mixture at room temperature for 4 hours. Monitor via TLC (Hexane:EtOAc 4:1).
- Work-up: Pour the reaction mixture into ice-water (100 mL). Extract with Ethyl Acetate (mL).
- Purification: Wash the combined organic layers with Brine, dry over , and concentrate in vacuo. Purify the residue via silica gel column chromatography (Gradient: 0-10% EtOAc in Hexanes).

Protocol B: Sample Preparation for NMR

- Mass: Weigh 10-15 mg of the purified oil/solid.
- Solvent: Dissolve completely in 0.6 mL of .
- Filtration: If the solution is cloudy (salt residue), filter through a cotton plug into the NMR tube.
- Acquisition: Run 16 scans for and 256-512 scans for to ensure visibility of quaternary carbons.

References

- Sigma-Aldrich. (2024). Product Specification: **5-Chloro-2-(ethylsulfanyl)aniline** (CAS 16423-53-3).[2][3][Link](#)
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